

Fomentariol: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: *Fomentariol*

CAS No.: 53948-12-2

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Fomentariol, a naturally occurring bioactive compound isolated from the medicinal mushroom *Fomes fomentarius*, has garnered significant interest for its therapeutic potential, particularly in the context of diabetes and inflammation. This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Fomentariol**. It details a streamlined, single-step ethanol-based extraction and purification protocol using semi-preparative high-performance liquid chromatography (HPLC), a significant improvement over previous multi-solvent methods. This document presents key quantitative data, in-depth experimental methodologies, and visual representations of the isolation workflow and associated signaling pathways to serve as a valuable resource for researchers and drug development professionals.

Introduction

Fomes fomentarius, commonly known as the tinder fungus, has a long history in traditional medicine.^{[1][2][3]} Modern analytical techniques have allowed for the identification of its

bioactive constituents, with **Fomentariol** emerging as a compound of particular interest.^{[1][2][3]} Early isolation procedures were often complex and involved multiple solvent extractions.^{[1][2]} However, recent advancements have led to the development of a more efficient, single-step ethanolic extraction method, making **Fomentariol** more accessible for research and development.^{[1][2]} This guide focuses on this modern approach to isolation and characterization.

Physicochemical Properties and Characterization

Fomentariol's identity is confirmed through a combination of advanced analytical techniques. High-resolution mass spectrometry (HRMS) is employed to determine its elemental composition and exact mass. In negative ionization mode, **Fomentariol** exhibits an $[M-H]^-$ ion at an m/z of 331.0820, corresponding to the molecular formula $C_{17}H_{16}O_7$.^[1] Further structural elucidation and quantification are achieved using nuclear magnetic resonance (NMR) spectroscopy.^{[1][2]}

Table 1: Physicochemical and Spectroscopic Data for **Fomentariol**

Property	Value	Source
Molecular Formula	$C_{17}H_{16}O_7$	^[1]
Theoretical Mass	332.0896 Da	^[1]
Exact Mass $[M-H]^-$	331.0820 m/z	^[1]
1H NMR Signal for Quantification	4.35 ppm	^[1]
Purity (Post-Purification)	~90%	^[1]

Experimental Protocols: Isolation and Purification

The following protocols detail a simplified and efficient method for the extraction and isolation of high-purity **Fomentariol** from *Fomes fomentarius*.

Single-Step Ethanolic Extraction

This method provides a rapid and efficient means of extracting **Fomentariol**, avoiding the complexities of multi-solvent systems.^{[1][2]}

Materials:

- Dried and chopped fungal material of *Fomes fomentarius*
- 99.5% Ethanol
- Filter paper
- Acetonitrile
- Purified water
- 0.22 µm nylon filter

Procedure:

- Submerge the chopped fungal material in 99.5% ethanol (e.g., a 1:30 w/v ratio).
- Incubate the mixture for 24 hours at room temperature with continuous shaking.^[4]
- Filter the extract through paper to remove solid fungal material.
- Evaporate the solvent from the filtrate. This can be achieved by leaving it overnight at room temperature or using a rotary evaporator.^{[1][4]}
- Reconstitute the dry extract in a solution of acetonitrile and water (50:50, v/v).
- Filter the reconstituted extract through a 0.22 µm nylon filter prior to HPLC analysis.^[1]

Semi-Preparative HPLC Purification

This step is crucial for isolating **Fomentariol** from the crude ethanolic extract.

Instrumentation and Conditions:

- HPLC System: Dionex Ultimate 3000 or equivalent, equipped with a PDA detector.^[1]

- Column: Hypersil Gold semi-preparative HPLC column (5 μ m, 150 $\times$ 10 mm).[1]
- Mobile Phase:
 - A: Acetonitrile
 - B: 0.1% Formic acid in water[1][2]
- Gradient: A gradient is run from 95% B to 5% B over 13 minutes, then returned to the initial conditions.[2]
- Flow Rate: 2 mL/min[2]
- Injection Volume: 100 μ L[1]
- Detection Wavelength: 326 nm[2]

Procedure:

- Equilibrate the semi-preparative HPLC column with the initial mobile phase conditions.
- Inject 100 μ L of the filtered, reconstituted ethanolic extract.
- Monitor the separation at 326 nm.
- Collect the fractions corresponding to the **Fomentariol** peak, which elutes between approximately 9.3 and 10.0 minutes under the specified conditions.[1]
- Evaporate the solvent from the collected fractions to obtain purified **Fomentariol**.

Quantification by ^1H NMR

Quantitative NMR (qNMR) is used to determine the exact amount of isolated **Fomentariol**.

Materials:

- Purified **Fomentariol**
- Methanol-d4 (as solvent)[1]

- Toluene (as internal standard)[1]

Procedure:

- Accurately weigh a known amount of the internal standard (toluene).
- Dissolve the purified **Fomentariol** and the internal standard in methanol-d4.
- Acquire the ^1H NMR spectrum.
- Integrate the well-separated signal for **Fomentariol** (at 4.35 ppm) and a signal from the internal standard (e.g., the methyl protons of toluene at ~2.3 ppm).[1]
- Calculate the amount of **Fomentariol** based on the known amount of the internal standard and the ratio of the integrals.

Quantitative Data

The described isolation and purification procedure has been shown to yield high-purity **Fomentariol**.

Table 2: Yield and Purity of Isolated **Fomentariol**

Parameter	Result	Source
Yield of High-Purity Fomentariol	6.5 mg	[1][2][3]
Purity	~90%	[1]

Biological Activity and Signaling Pathways

Fomentariol has demonstrated notable biological activities, particularly as an anti-diabetic and anti-inflammatory agent.

Anti-Diabetic Activity

Fomentariol has been shown to inhibit key enzymes involved in glucose metabolism.

Table 3: In Vitro Inhibitory Activity of **Fomentariol**

Target Enzyme	Fomentariol IC ₅₀	Acarbose IC ₅₀	Sitagliptin IC ₅₀	Source
Alpha-glucosidase	1.3 μ M	0.5 μ M	-	[4]
DPP-4	2.4 μ M	-	18 nM	[4]

Anti-Inflammatory Signaling

Fomentariol's anti-inflammatory effects are mediated through the modulation of specific signaling pathways. It has been shown to suppress the activation of the signal transducer and activator of transcription 3 (STAT3).[4] Additionally, its inhibitory effects on the production of inflammatory mediators like nitric oxide, interleukin-1 β , and interleukin-6 are potentially mediated by the downregulation of the extracellular signal-regulated kinase (ERK) signaling pathway.[2]

Visualizations

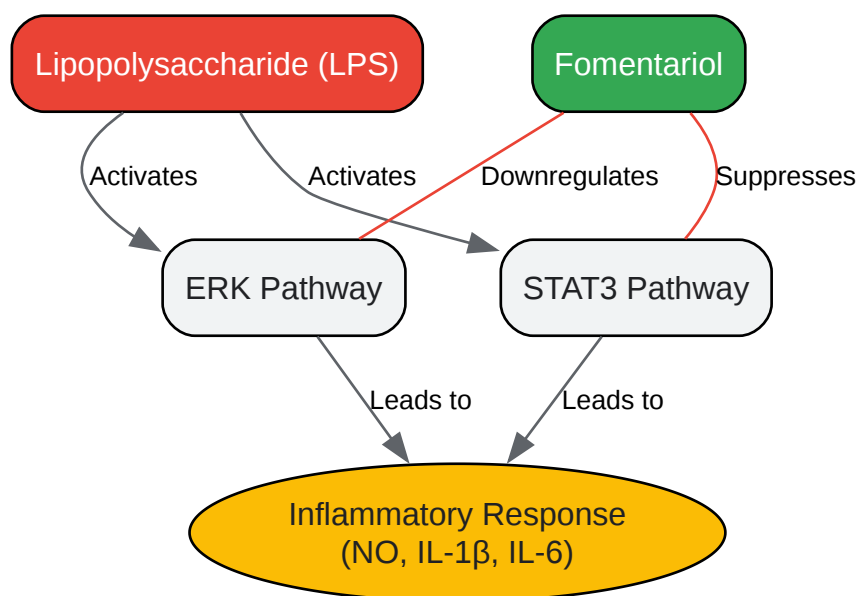
Experimental Workflow



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Caption: Workflow for the isolation and purification of **Fomentariol**.

Postulated Anti-Inflammatory Signaling Pathway



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Caption: Modulation of inflammatory pathways by **Fomentariol**.

Conclusion

The methodologies outlined in this guide represent a significant advancement in the study of **Fomentariol**, providing a robust and efficient framework for its isolation and characterization. The quantitative data on its biological activities, particularly in relation to diabetes and inflammation, underscore its potential as a lead compound for drug development. The provided workflows and pathway diagrams offer a clear visual aid for researchers entering this exciting field of natural product chemistry. Further in vivo studies and clinical trials are warranted to fully elucidate the therapeutic efficacy and safety profile of **Fomentariol**.^[4]

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